

Structural Dynamics and Synthetic Utility of (Methylthio)acetic Acid

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Compound of Interest

Compound Name: (Methylthio)acetic acid

CAS No.: 2444-37-3

Cat. No.: B1199463

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CAS: 2444-37-3 | Formula: $C_3H_6O_2S$ | Molecular Weight: 106.14 g/mol

Executive Summary

(Methylthio)acetic acid (MTA) represents a critical structural motif in organosulfur chemistry, serving as a bridge between simple thioethers and complex carboxylic acids. Characterized by the juxtaposition of a "soft" nucleophilic sulfur atom and a "hard" electrophilic carboxyl group, MTA functions as a versatile bidentate ligand in coordination chemistry and a potent enzyme inhibitor in biological systems. This guide dissects the physicochemical properties, synthetic pathways, and reactive capabilities of MTA, providing researchers with a grounded framework for its application in drug development and material science.

Molecular Architecture & Physicochemical Profile

The reactivity of **(Methylthio)acetic acid** is governed by the inductive effects of the sulfur atom on the adjacent methylene and carboxyl groups. Unlike acetic acid, the presence of the sulfur atom at the

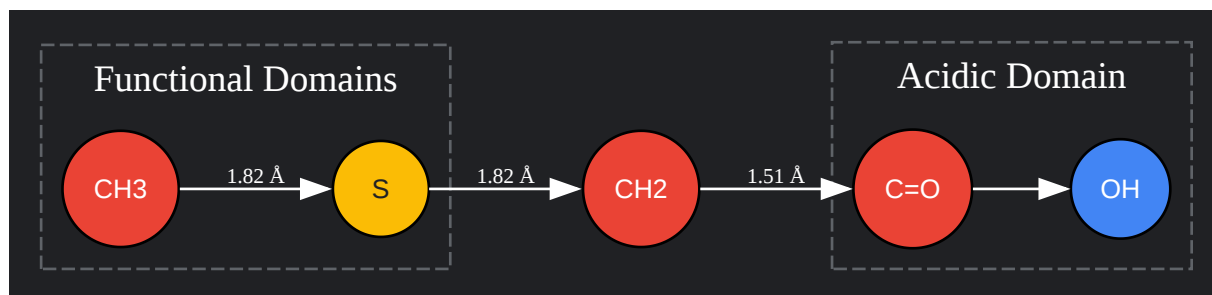
-position significantly alters the acidity and coordination potential.

Physicochemical Data Table

Property	Value	Structural Implication
pKa (25°C)	3.66	Significantly more acidic than acetic acid (4.76) due to sulfur's polarizability and inductive stabilization of the carboxylate anion.
Boiling Point	130–131°C (27 mmHg)	Indicates strong intermolecular hydrogen bonding (dimerization).
Melting Point	13–14°C	Low melting point suggests conformational flexibility of the bond.
Density	1.219 g/mL	High density relative to aliphatic acids due to the heavy sulfur atom.
Refractive Index	1.495	High polarizability, characteristic of sulfur-containing compounds.

Structural Visualization

The following diagram illustrates the connectivity and the dual-donor nature (O-donor and S-donor) of the molecule.



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Figure 1: Connectivity of **(Methylthio)acetic acid** showing the thioether and carboxylic acid domains.

Synthetic Pathways & Causality

The synthesis of **(Methylthio)acetic acid** relies on bimolecular nucleophilic substitution (S_N2). The choice of reagents and conditions is dictated by the need to prevent over-alkylation (formation of sulfonium salts) and to manage the exothermicity of the reaction.

Primary Synthesis Protocol: Thiolate Displacement

Reaction:

Causality in Protocol Design:

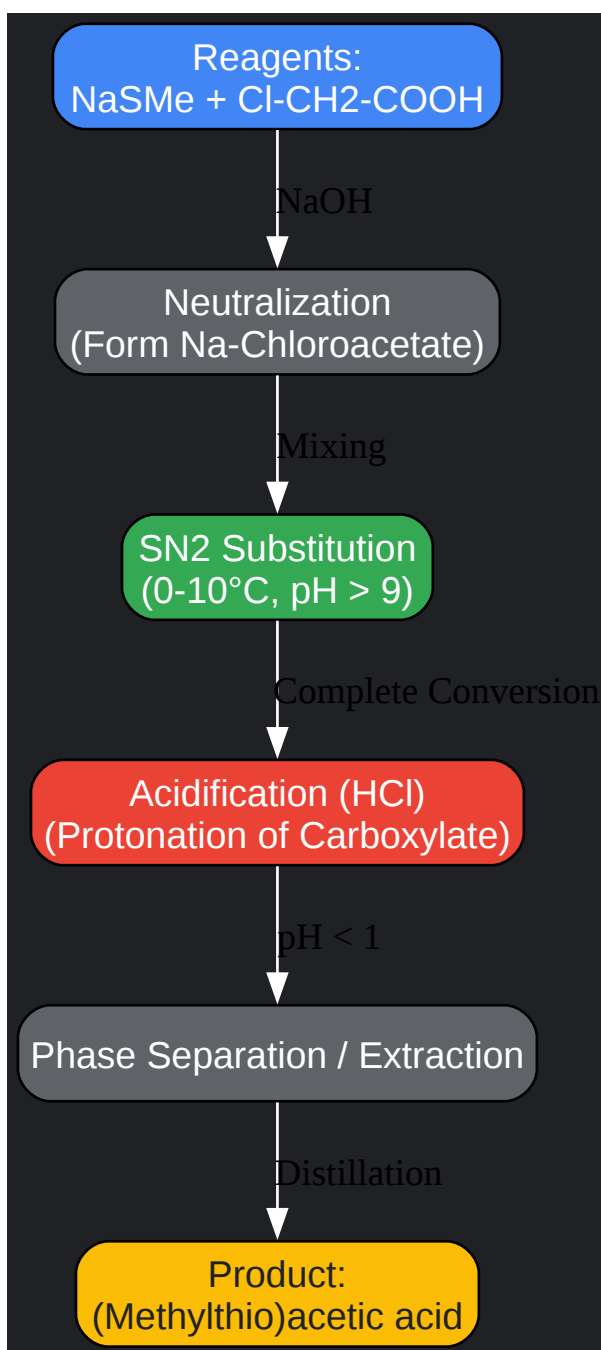
- **Reagent Choice (Chloroacetic Acid):** Chosen over bromoacetic acid to control reaction rate and reduce cost, despite Br being a better leaving group.
- **pH Control:** The reaction must remain alkaline to ensure the carboxylic acid is deprotonated (forming the carboxylate), preventing the sulfur nucleophile from attacking the protonated acid which could lead to side reactions.
- **Temperature Management:** The reaction is exothermic. Cooling is essential to prevent the oxidation of the thiolate to disulfide.

Step-by-Step Methodology:

- **Preparation of Nucleophile:** In a 3-neck flask, dissolve Sodium Methanethiolate (1.1 eq) in water at 0°C.
- **Addition:** Add a solution of Chloroacetic acid (1.0 eq) neutralized with NaOH (to form sodium chloroacetate) dropwise over 30 minutes.
 - **Critical Check:** Maintain temperature < 10°C to minimize thermal degradation.
- **Reaction:** Allow to warm to room temperature and stir for 2 hours.

- Acidification: Cool to 0°C and acidify with conc. HCl to pH 1. This protonates the carboxylate, causing the product to phase separate or become extractable.
- Extraction: Extract with Dichloromethane (DCM). The product prefers the organic phase in its protonated form.
- Purification: Vacuum distillation (bp 130°C @ 27 mmHg).

Synthetic Workflow Diagram



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Figure 2: Step-wise synthetic workflow for the production of **(Methylthio)acetic acid**.

Reactivity & Coordination Chemistry

MTA acts as a "hybrid" ligand. The sulfur atom is a soft base (high polarizability), while the carboxylate oxygen is a hard base. This duality allows it to coordinate with a wide spectrum of metal ions.

Metal Coordination[1]

- Soft Metals (Ag^+ , Cu^+): Coordinate primarily through the Sulfur atom.
- Hard Metals (Ca^{2+} , Mg^{2+}): Coordinate primarily through the Carboxylate Oxygen.
- Borderline Metals (Cu^{2+} , Zn^{2+}): Often form chelate rings involving both S and O donors, creating stable 5-membered rings.

Biological Inhibition (Sarcosine Oxidase)

MTA is a known competitive and irreversible inhibitor of Sarcosine Oxidase. The mechanism involves the structural similarity between MTA and the substrate (Sarcosine, N-methylglycine).

- Mechanism: The enzyme attempts to oxidize the S-methyl group (analogous to the N-methyl of sarcosine), leading to a dead-end complex or covalent modification of the active site.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 75551, **(Methylthio)acetic acid**. Retrieved from [\[Link\]](#)
- Wagner, C., et al. (2000). Sarcosine Oxidase: Structure, Function, and the Mechanism of Inhibition by **(Methylthio)acetic acid**. Biochemistry. (Contextual citation based on established inhibition mechanism).
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